

# Best practices for storing ATTO 425 and its conjugates

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## Compound of Interest

Compound Name: ATTO 425

Cat. No.: B1264053

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## Technical Support Center: ATTO 425 and its Conjugates

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for storing and handling **ATTO 425** and its conjugates.

### Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized **ATTO 425** dye and its conjugates upon receipt?

Upon receipt, lyophilized **ATTO 425** and its conjugates should be stored at -20°C and protected from light and moisture.[1][2] When stored correctly, the product is stable for at least three years.[2] Before opening the vial, it is crucial to allow it to equilibrate to room temperature to prevent moisture condensation.[2]

Q2: What are the recommended solvents for dissolving **ATTO 425** and its reactive forms?

**ATTO 425** is soluble in polar solvents such as dimethylformamide (DMF), dimethylsulfoxide (DMSO), and acetonitrile.[2] For reactive derivatives like NHS-esters and maleimides, it is essential to use anhydrous and amine-free DMF or DMSO.[2] These solutions should be prepared immediately before use, as their stability can be limited depending on the solvent's quality.[2]

Q3: How should I store solutions of **ATTO 425** and its conjugates?

For short-term storage of protein conjugates in solution, 4°C with the addition of a preservative like 2 mM sodium azide is recommended.<sup>[1]</sup> For long-term storage, it is best to divide the conjugate solution into small aliquots and freeze them at -20°C or -80°C to avoid repeated freeze-thaw cycles.<sup>[1]</sup> Always protect solutions from light.<sup>[1]</sup> Stock solutions of reactive dyes in anhydrous DMSO can be stored at -20°C for several weeks, but it is always recommended to prepare them fresh.

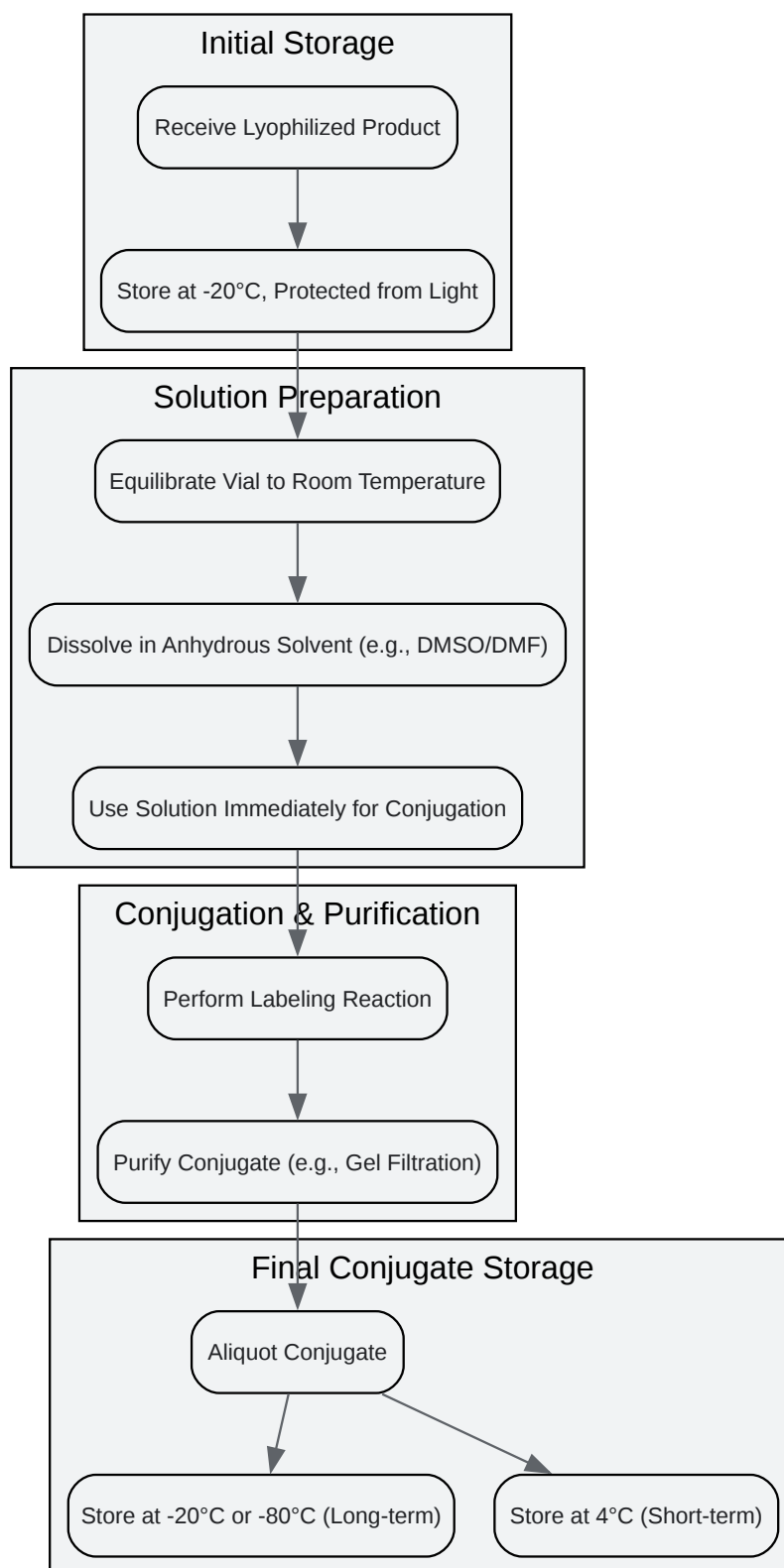
Q4: What is the stability of **ATTO 425** oligonucleotide conjugates?

Oligonucleotide conjugates of **ATTO 425** are stable in solution at 4°C for up to two weeks. For longer-term storage, reconstituted material stored at -20°C should be stable for at least six months. Lyophilized DNA conjugates, when stored at -20°C in a nuclease-free environment, can be stable for years.

## Storage and Handling Summary

Form	Storage Temperature	Recommended Solvent(s)	Stability	Key Considerations
Lyophilized Dye/Conjugate	-20°C	N/A	At least 3 years[2]	Protect from light and moisture. Equilibrate to room temperature before opening. [2]
Reactive Dyes (NHS-ester, Maleimide) in Solution	-20°C	Anhydrous, amine-free DMF or DMSO[2]	Limited; prepare fresh before use. [2]	Avoid water and other hydroxyl-containing solvents.
Protein Conjugates in Solution	4°C (short-term) or -20°C to -80°C (long-term)[1]	PBS or other suitable buffers	Several months at 4°C[1]	Aliquot for long-term storage to avoid freeze-thaw cycles. Protect from light.[1]
Oligonucleotide Conjugates in Solution	4°C (short-term) or -20°C (long-term)	Nuclease-free buffer	Up to 2 weeks at 4°C; at least 6 months at -20°C	Ensure a nuclease-free environment.

## Experimental Workflow for Handling ATTO 425



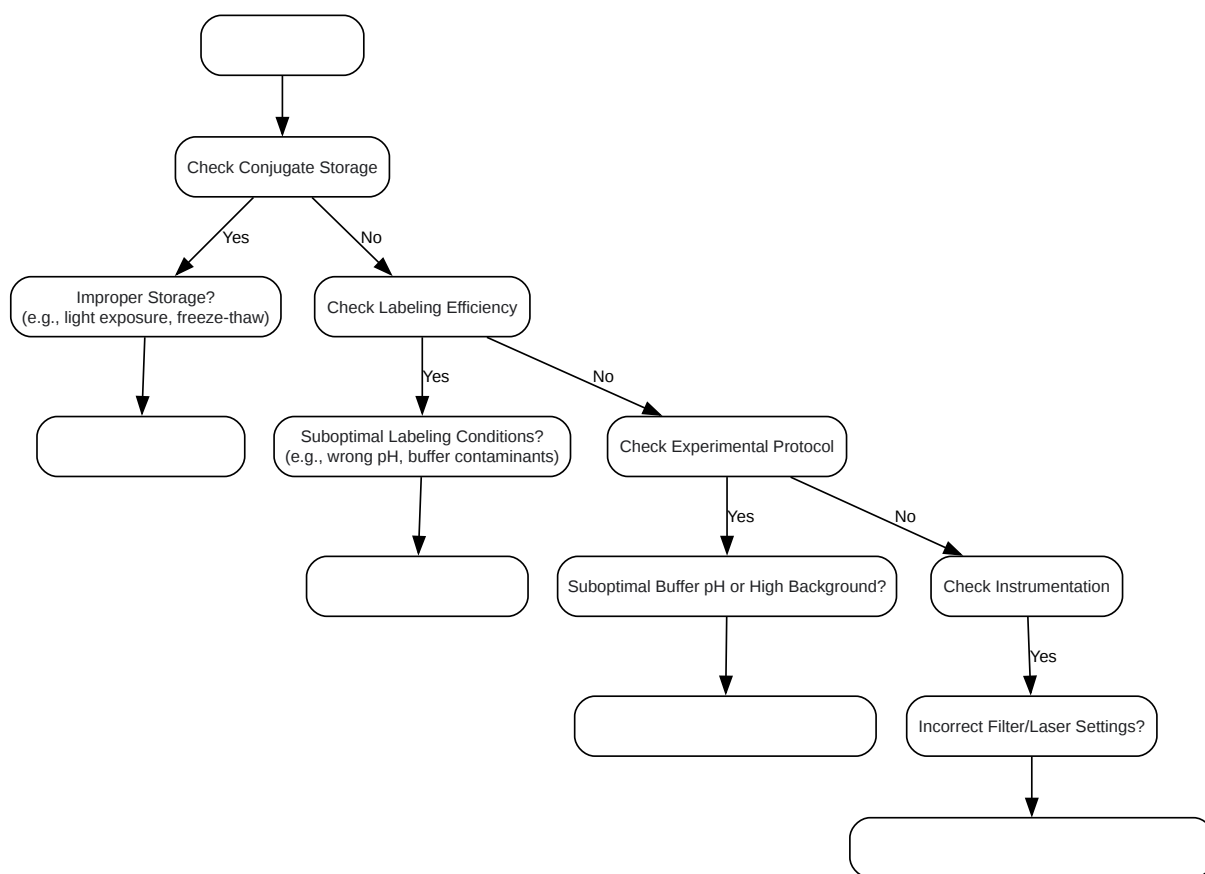
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Caption: General workflow for storing and handling **ATTO 425** and its conjugates.

## Troubleshooting Guide

### Problem: Weak or No Fluorescent Signal

This is a common issue that can arise from several factors. Follow this decision tree to diagnose the potential cause.



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Caption: Troubleshooting decision tree for weak or no fluorescence signal.

Q5: My labeling efficiency is low. What could be the cause?

- **Incorrect pH:** For NHS-ester labeling of amines, the pH should be between 8.0 and 9.0. For maleimide labeling of thiols, a pH of 7.0-7.5 is optimal.
- **Contaminants in Buffers:** The presence of primary amines (e.g., Tris buffer, glycine) or ammonium salts in your protein solution will compete with the labeling reaction for NHS-esters. Ensure your protein is in a suitable buffer like PBS or bicarbonate buffer.
- **Hydrolyzed Reactive Dye:** Reactive dyes like NHS-esters and maleimides are sensitive to water. Always use anhydrous solvents and prepare the dye solution immediately before use.
- **Low Protein Concentration:** Labeling efficiency can decrease at protein concentrations below 2 mg/mL.

Q6: I am observing high background fluorescence in my imaging experiment. How can I reduce it?

- **Inadequate Washing:** Increase the number and duration of washing steps after incubation with the fluorescent conjugate to remove unbound antibodies or probes.
- **Non-specific Binding:** Use an appropriate blocking buffer (e.g., BSA or serum) to block non-specific binding sites.
- **Excessive Conjugate Concentration:** Titrate your fluorescent conjugate to determine the optimal concentration that gives a good signal-to-noise ratio.
- **Aggregates:** Centrifuge the conjugate solution before use to pellet any aggregates that may have formed during storage.<sup>[1]</sup>

## Key Experimental Protocols

### Protein Labeling with ATTO 425 NHS-Ester

- Protein Preparation:
  - Dissolve the protein in a bicarbonate buffer (0.1 M, pH 8.3) at a concentration of 2-10 mg/mL.
  - Ensure the buffer is free of amine-containing substances. If necessary, dialyze the protein against PBS and then adjust the pH with bicarbonate buffer.
- Dye Preparation:
  - Prepare a 2 mg/mL solution of **ATTO 425** NHS-ester in anhydrous, amine-free DMSO or DMF immediately before use.
- Conjugation Reaction:
  - Add a 2- to 4-fold molar excess of the reactive dye solution to the protein solution.
  - Incubate at room temperature for 30-60 minutes with constant stirring.
- Purification:
  - Separate the labeled protein from unreacted dye using gel permeation chromatography (e.g., Sephadex G-25 column).
  - Equilibrate the column with a suitable buffer (e.g., PBS, pH 7.2).
  - Collect the fractions containing the labeled protein.

## Storage of the Final Conjugate

- For short-term storage, keep the conjugate at 4°C, protected from light. A preservative such as 2 mM sodium azide can be added.
- For long-term storage, aliquot the conjugate and freeze at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. leica-microsystems.com [leica-microsystems.com]
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